Symplocosin: Structural Elucidation, Isolation, and Pharmacological Profiling

Author: BenchChem Technical Support Team. **Date**: February 2026

Compound of Interest		
Compound Name:	*Symplocosin*	
CAS No.:	*11042-30-1*	
Cat. No.:	*B1237533*	Get Quote

Content Type: Technical Whitepaper Subject: **Symplocosin** (CAS: 11042-30-1) Primary Source Genus:Symplocos (Fam.[1][2][3][4][5][6][7] Symplocaceae)

Executive Summary & Chemical Identity

Symplocosin is a bioactive lignan glycoside, specifically identified as (-)-epimatairesinol 4'-O-β-D-glucopyranoside.[1] Often misidentified in broader literature due to nomenclatural similarity with Symplocoside (a flavonoid) and Symplocososide (a triterpene), **Symplocosin** represents a distinct chemotaxonomic marker of the Symplocos genus, particularly Symplocos racemosa (Lodhra) and Symplocos lucida.[1]

Its pharmacological significance lies in its capacity as a phosphodiesterase (PDE) inhibitor and a potent antioxidant, contributing to the hemostatic and anti-inflammatory efficacy of Lodhra formulations in traditional and modern phytotherapy.

Chemical Constitution Table

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Property	Specification
Common Name	Symplocosin
IUPAC Name	2-[4-[3-(4-hydroxy-3-methoxyphenyl)-1,3,3a,4,6,6a-hexahydrofuro[3,4-c]furan-6-yl]-2-methoxyphenoxy]-6-(hydroxymethyl)oxane-3,4,5-triol
Chemical Class	Furofuran Lignan Glycoside
CAS Registry Number	11042-30-1
Molecular Formula	$C_{26}H_{32}O_{11}$
Molecular Weight	520.53 g/mol
Aglycone	(-)-Epimatairesinol
Sugar Moiety	β-D-Glucopyranose
Stereochemistry	cis-fused furofuran ring system

Structural Elucidation & Physicochemical Properties[1][8][10]

Structural Architecture

Symplocosin features a 2,6-diaryl-3,7-dioxabicyclo[3.3.0]octane skeleton (furofuran lignan).[1] The core structure consists of two phenylpropanoid units linked by β-β' bonds, with an ether bridge forming the bicyclic ring.[1]

- Aglycone: The non-sugar component is (-)-epimatairesinol.[1]
- Glycosylation: A glucose moiety is attached via a β-glycosidic linkage at the C-4' position of one of the aromatic rings.[1]
- Key Functional Groups: Two methoxy groups ($-OCH_3$) at C-3 and C-3', and a free hydroxyl group at C-4 (on the non-glycosylated ring).[1]

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Spectroscopic Diagnostics (QC Profiling)

To validate the identity of isolated **Symplocosin**, researchers must look for specific signals in NMR and Mass Spectrometry.[1]

Mass Spectrometry (ESI-MS):

- Positive Mode ($[M+Na]^+$): m/z 543.18[1][8]
- Negative Mode ($[M-H]^-$): m/z 519.19[1]
- Fragmentation: Loss of 162 Da (glucose unit) yields the aglycone fragment at m/z ~358.[1]

Nuclear Magnetic Resonance (^{1}H NMR, 500 MHz, CD_3OD):

- Anomeric Proton: δ 4.88 (d, J = 7.5 Hz, H-1") – confirms β-configuration of glucose.[1]
- Aromatic Protons: Three signals integrating to 6H (ABX system) in the region δ 6.70 – 7.10 ppm.[1]
- Benzylic Protons (Furofuran ring): δ 4.75 (d, J = 5.0 Hz, H-2) and δ 4.40 (d, J = 7.0 Hz, H-6).[1] The difference in coupling constants indicates the epi-configuration (cis/trans relationships).[1]
- Methoxy Protons: Two singlets at δ 3.85 (6H).

Isolation & Extraction Methodology

Objective: Isolation of high-purity **Symplocosin** (>95%) from Symplocos racemosa bark.[1]
Principle: Sequential fractionation based on polarity, followed by size-exclusion and reverse-phase chromatography.[1]

Step-by-Step Protocol

- Raw Material Preparation:
  - Air-dry S. racemosa stem bark in shade.[1] Pulverize to a coarse powder (mesh size 40).
- Primary Extraction:

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- Macerate 1 kg powder in 95% Ethanol (3 x 3L) for 72 hours at room temperature.
- Why: Ethanol extracts the broad spectrum of glycosides while minimizing extraction of non-polar fats.
- Concentrate in vacuo at 45°C to obtain the Crude Ethanolic Extract.

- Liquid-Liquid Partitioning (The "Cleanup"):
  - Suspend crude extract in H_2O (500 mL).
  - Partition sequentially with:
    - n-Hexane (removes lipids/chlorophyll).[1]
    - Chloroform (removes free aglycones/terpenoids).[1]
    - n-Butanol (Target Fraction).[1]
  - Collect the n-Butanol fraction; this contains the glycosides (**Symplocosin**, Symponoside).[1]
- Chromatographic Isolation:
  - Step A: Diaion HP-20 (Adsorption): Load BuOH fraction.[1] Elute with H_2O → MeOH gradient. **Symplocosin** typically elutes at 40-60% MeOH.[1]
  - Step B: Silica Gel Column: Subject the 40-60% fraction to Silica Gel 60.[1] Elute with $CHCl_3$:MeOH:H_2O (7:3:0.5).[1]
  - Step C: Purification (RP-HPLC):
    - Column: C18 (250 x 10 mm, 5 µm).[1]
    - Mobile Phase: Acetonitrile:Water (25:75 v/v).[1]
    - Flow Rate: 2.0 mL/min.
    - Detection: UV at 280 nm.

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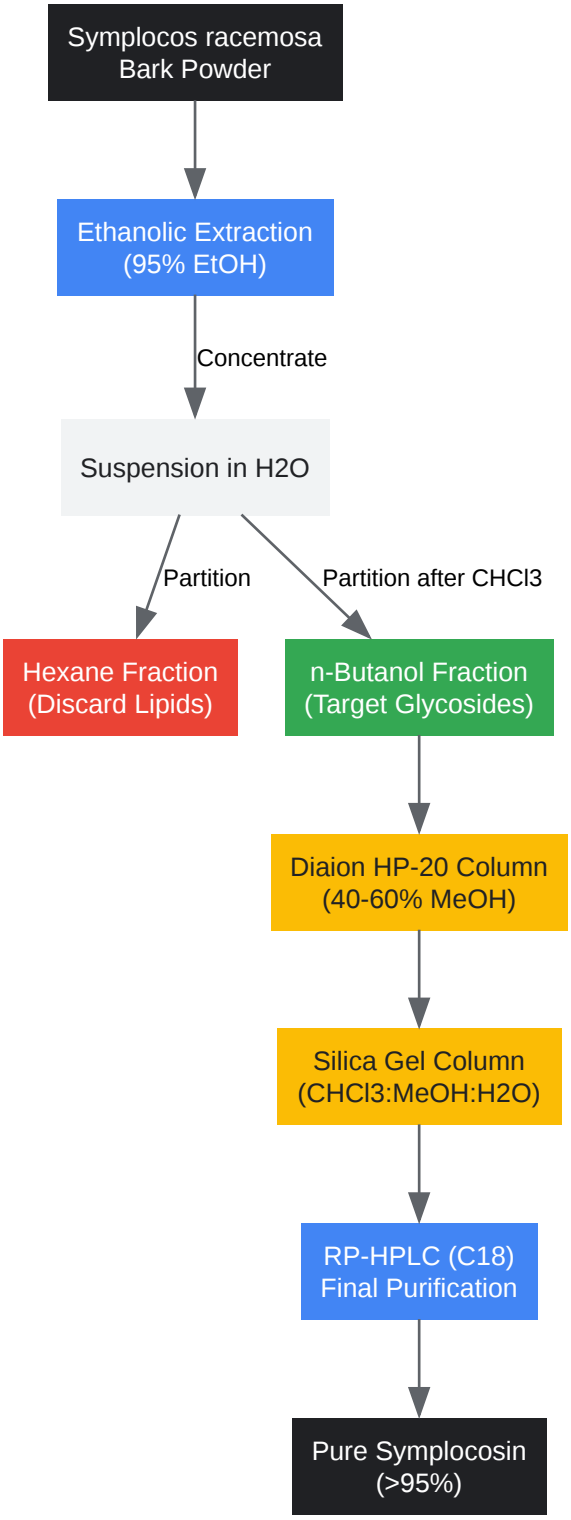
Isolation Workflow Diagram



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Caption: Sequential fractionation workflow for isolating **Symplocosin** from crude plant material.

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Pharmacological Potential & Mechanism of Action[11]

Primary Bioactivity: Phosphodiesterase (PDE) Inhibition

Symplocosin has demonstrated inhibitory activity against snake venom phosphodiesterase I.[1] This enzymatic inhibition suggests a potential mechanism for modulating cyclic nucleotide levels (cAMP/cGMP) in tissues.[1]

- Mechanism: Competitive inhibition of the PDE active site.
- Therapeutic Implication: By preventing the degradation of cAMP, **Symplocosin** may enhance intracellular signaling pathways involved in smooth muscle relaxation or anti-inflammatory responses.[1]

Antioxidant & Anti-inflammatory Interface

As a phenolic lignan, **Symplocosin** acts as a hydrogen donor, neutralizing Reactive Oxygen Species (ROS).[1]

- Pathway: Inhibition of the NF-κB signaling cascade.[1]
- Effect: Reduction in downstream cytokines (TNF-α, IL-6), validating the traditional use of Symplocos bark in treating inflammatory uterine disorders (e.g., menorrhagia).[1]

Mechanistic Interaction Map

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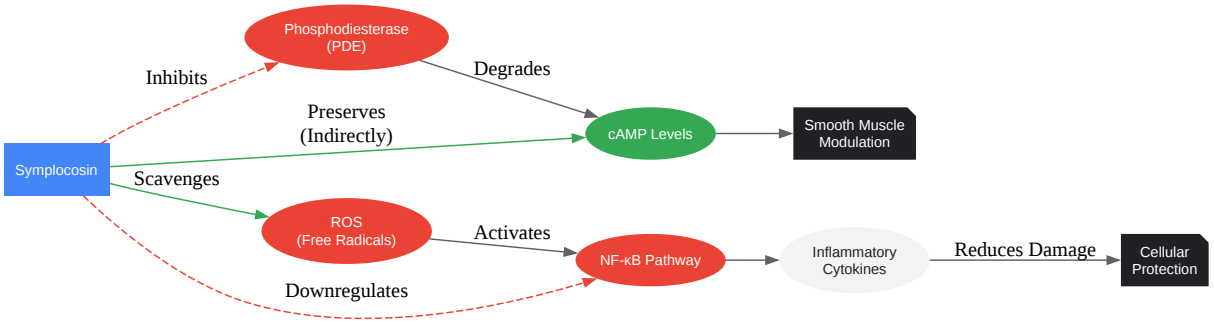

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Caption: Dual-action mechanism of **Symplocosin**: PDE inhibition and antioxidant modulation of NF-κB.[1]

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- To cite this document: BenchChem. [Symplocosin: Structural Elucidation, Isolation, and Pharmacological Profiling]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1237533#symplocosin-structure-and-chemical-properties]

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